

# Introduction: The Role of 2,5-Dichlorophenylhydrazine in Synthetic Chemistry

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## Compound of Interest

Compound Name: **2,5-Dichlorophenylhydrazine**

Cat. No.: **B1582824**

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**2,5-Dichlorophenylhydrazine** (CAS No: 305-15-7) is a halogenated aromatic hydrazine that serves as a pivotal building block in various synthetic applications.<sup>[1]</sup> Its molecular structure, featuring a phenyl ring substituted with two chlorine atoms and a reactive hydrazine moiety, makes it a valuable precursor in the synthesis of pharmaceuticals, agrochemicals, and dyes.<sup>[1]</sup> <sup>[2]</sup> The hydrazine functional group is particularly notable for its reactivity in condensation, oxidation, and cyclization reactions, enabling the construction of complex heterocyclic compounds and hydrazones.<sup>[1]</sup><sup>[2]</sup> A thorough understanding of its fundamental physicochemical properties, such as physical appearance and melting point, is critical for its effective use, ensuring reaction efficiency, and verifying the purity of synthesized materials.

## Core Physicochemical Properties

A summary of the key identification and physical properties of **2,5-Dichlorophenylhydrazine** is provided below.

Property	Value	Source(s)
CAS Number	305-15-7	[3][4]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> Cl <sub>2</sub> N <sub>2</sub>	[3]
Molecular Weight	177.03 g/mol	[4]
IUPAC Name	(2,5-dichlorophenyl)hydrazine	[4]
Solubility	Soluble in organic solvents like ethanol, methanol, and dichloromethane; low solubility in water.	[1]

## Physical Appearance: A Key Quality Indicator

At ambient temperature, **2,5-Dichlorophenylhydrazine** exists as a solid.[1] Its typical appearance in a laboratory or commercial setting is that of a crystalline powder.[1] The color of the compound can vary, which may be indicative of its purity. High-purity batches are often described as off-white to light yellow, while less pure samples may appear as a light brown powder.[1][5][6] Any significant deviation from this expected appearance warrants further analytical investigation to assess purity before use in sensitive synthetic applications.

## Melting Point: A Critical Parameter for Purity and Stability

The melting point of a crystalline solid is a fundamental thermal property that provides a strong indication of its identity and purity. For a pure substance, the melting point occurs over a sharp, well-defined temperature range. The presence of impurities typically causes a depression and broadening of this range.

## Reported Melting Point Data

Multiple sources have reported the melting point of **2,5-Dichlorophenylhydrazine**, with slight variations. These values are summarized below.

Reported Melting Point (°C)	Reported Melting Point (°F)	Source(s)
89.0	192.2	<a href="#">[1]</a>
100 - 104	212 - 219.2	<a href="#">[6]</a>
102 - 103	215.6 - 217.4	<a href="#">[7]</a>
102 - 103.5	215.6 - 218.3	<a href="#">[3]</a>

This range, generally centered around 100-104 °C, is the accepted melting point for the free base form of the compound.[\[3\]](#)[\[6\]](#)[\[7\]](#) The variation observed across different sources is common and can be attributed to differences in sample purity and the specific methodology used for determination.

It is crucial to distinguish the free base from its salt forms. The hydrochloride salt of **2,5-Dichlorophenylhydrazine**, for instance, exhibits a significantly higher decomposition temperature, reported to be in the range of 186-208°C.[\[2\]](#) This highlights the importance of correctly identifying the specific form of the compound being handled.

## Standard Protocol for Melting Point Determination

The following protocol outlines a standard method for accurately determining the melting point of **2,5-Dichlorophenylhydrazine** using a modern digital melting point apparatus. This protocol is designed to be a self-validating system by incorporating a certified reference standard.

**Objective:** To accurately determine the melting point range of a **2,5-Dichlorophenylhydrazine** sample.

**Materials:**

- **2,5-Dichlorophenylhydrazine** sample
- Capillary tubes (one end sealed)
- Certified melting point reference standard (e.g., Vanillin, m.p. 81-83°C)
- Digital melting point apparatus

- Spatula
- Mortar and pestle

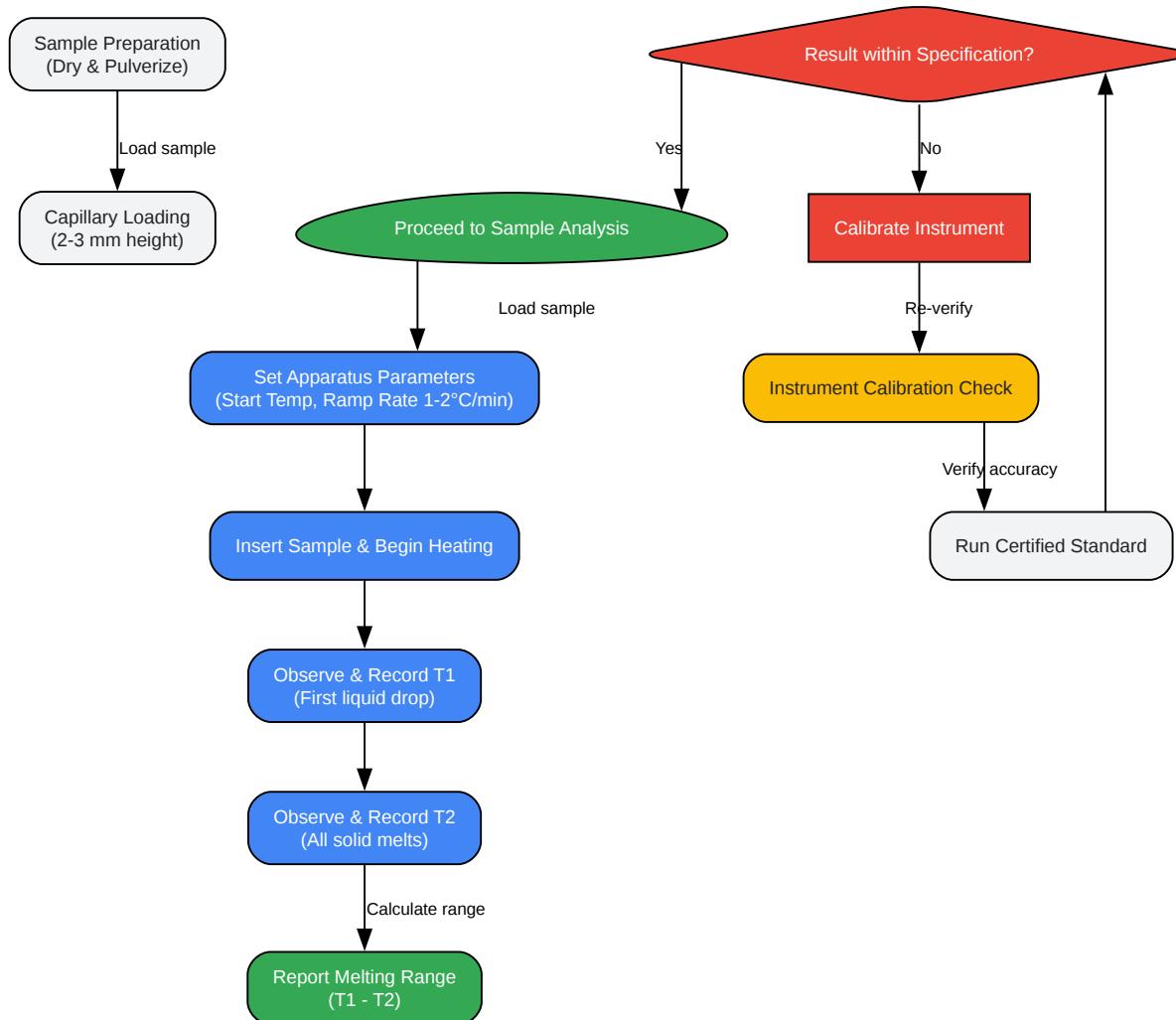
Procedure:

- Sample Preparation:
  - Ensure the **2,5-Dichlorophenylhydrazine** sample is completely dry. If necessary, dry the sample under a vacuum.
  - Place a small amount of the sample onto a clean, dry surface.
  - Using a spatula, crush the sample into a fine powder. For crystalline materials, a mortar and pestle may be used to ensure a uniform, fine powder. This is critical for efficient and uniform heat transfer within the capillary tube.
- Capillary Tube Loading:
  - Tamp the open end of a capillary tube into the powdered sample until a small amount of material enters the tube.
  - Invert the tube and gently tap the sealed end on a hard surface to pack the powder down.
  - Repeat until the sample is packed to a height of 2-3 mm. A tightly packed, small sample size ensures a more accurate and sharp melting point reading.
- Apparatus Calibration Verification:
  - Before analyzing the target compound, verify the apparatus's calibration.
  - Prepare a capillary tube with the certified reference standard using the same loading technique.
  - Set the apparatus to a heating program appropriate for the standard.
  - Run the program and record the melting range of the standard.

- The observed melting point must fall within the certified range of the standard. If it does not, the apparatus requires recalibration according to the manufacturer's instructions. This step establishes the trustworthiness of the instrument.
- Melting Point Analysis of **2,5-Dichlorophenylhydrazine**:
  - Place the loaded capillary tube containing **2,5-Dichlorophenylhydrazine** into the heating block of the apparatus.
  - Set the starting temperature to approximately 10-15°C below the expected melting point (e.g., 85°C).
  - Set the heating rate (ramp rate) to 1-2°C per minute. A slow ramp rate is essential for allowing the sample and the thermometer to be in thermal equilibrium, which is crucial for an accurate determination.
  - Observe the sample closely through the magnifying lens.
  - Record the temperature at which the first drop of liquid appears (T1).
  - Record the temperature at which the last solid crystal melts into a clear liquid (T2).
  - The melting point range is reported as T1 - T2.
- Data Interpretation:
  - A sharp melting range (e.g., 0.5-2°C) is indicative of high purity.
  - A broad or depressed melting range suggests the presence of impurities.

## Workflow Visualization

The following diagram illustrates the logical flow of the melting point determination protocol.



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Caption: Workflow for Accurate Melting Point Determination.

## Safety and Handling

**2,5-Dichlorophenylhydrazine** is classified as a hazardous substance. It is toxic if swallowed and may cause skin, eye, and respiratory irritation.[6][8][9] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, must be worn at all times.[6] All handling should be performed in a well-ventilated area or a chemical fume hood.[8] Users should consult the Safety Data Sheet (SDS) for comprehensive safety and disposal information before working with this compound.[6][8][10]

## Conclusion

**2,5-Dichlorophenylhydrazine** is a solid crystalline powder, typically off-white to light brown, with a melting point generally accepted to be in the range of 100-104°C. This thermal characteristic is a critical quality control parameter directly linked to the compound's purity. Adherence to a rigorous, well-validated experimental protocol for melting point determination is essential for researchers and drug development professionals to ensure the quality and reliability of this important synthetic precursor.

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